

Sourcing & Technical Guide: 4-Fluoro-N-phenylaniline

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Compound of Interest

Compound Name: 4-fluoro-N-phenylaniline

CAS No.: 330-83-6

Cat. No.: B1333262

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CAS: 330-83-6 (Target) | CAS: 371-40-4 (Precursor Alert)

Part 1: Executive Technical Alert (Critical)

⚠ STOP AND VERIFY: The CAS Number Discrepancy

You requested a guide for **4-fluoro-N-phenylaniline** but provided CAS 371-40-4. There is a critical mismatch in commercial catalogs that can lead to erroneous procurement:

- CAS 371-40-4 corresponds to 4-Fluoroaniline (Primary Amine).[1] This is the starting material.
- CAS 330-83-6 corresponds to **4-Fluoro-N-phenylaniline** (Secondary Amine / 4-Fluorodiphenylamine).[2][3] This is your target compound.

Impact: Ordering CAS 371-40-4 will result in receiving a corrosive liquid precursor, not the diphenylamine building block required for your research. This guide focuses on the sourcing and handling of the target compound: CAS 330-83-6.

Part 2: Commercial Supplier Landscape

The supply chain for **4-fluoro-N-phenylaniline** is bifurcated between high-trust catalog suppliers (expensive, high data integrity) and building-block specialists (cost-effective, variable batch quality).

Tier 1: Validated Catalog Suppliers (High Purity / Reference Standards)

Best for: GMP synthesis, late-stage lead optimization, and analytical standards.

Supplier	Region	Purity Spec	Pack Sizes	Lead Time	Notes
TCI Chemicals	Global	>98.0% (GC)	1g, 5g	2-5 Days	Excellent batch consistency. Ships as solid (refrigerated). [4]
Sigma-Aldrich	Global	>98.0%	250mg - 5g	Var.	Often sourced via partners (ChemScene); check CoA origin.
Fluorochem	UK/EU	98%	1g - 25g	1-3 Days	High reliability for EU delivery. Good NMR data availability.

Tier 2: Building Block Specialists (Scale-Up / Synthesis)

Best for: Early-stage screening, gram-scale synthesis, and cost reduction.

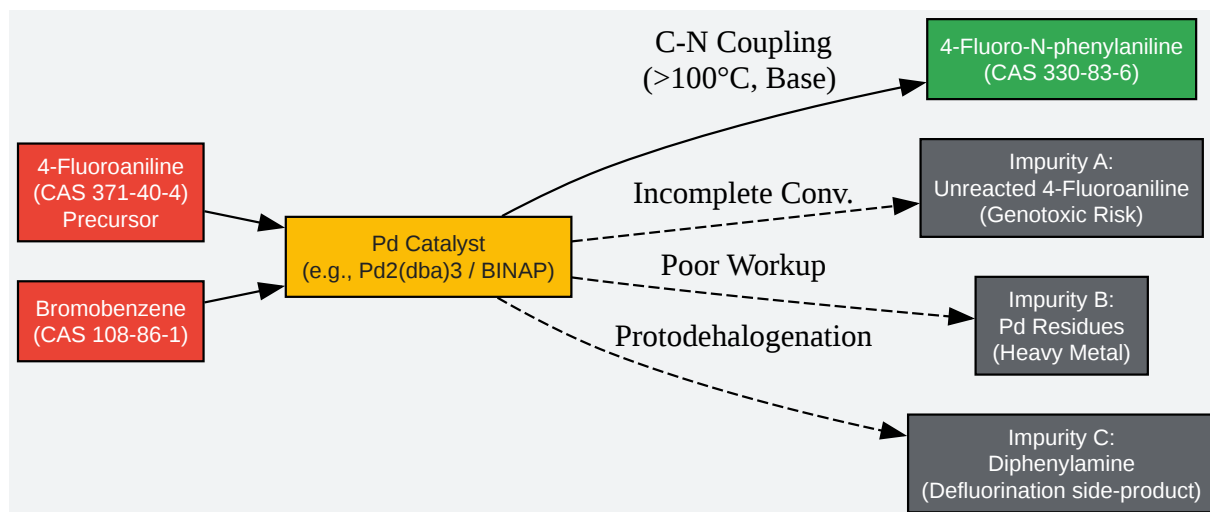
Supplier	Region	Purity Spec	Pack Sizes	Lead Time	Notes
BLD Pharm	China/Global	97%+	1g - 100g	1-2 Weeks	Cost-effective for >10g. Verify color (should be off-white/tan).
Combi-Blocks	USA	96-98%	1g - 25g	1-3 Days	Fast US shipping. "Economy" grade often contains trace solvent.
Enamine	Ukraine/US	95%+	Custom	2-4 Weeks	Excellent for analog library generation; synthesis on demand.

Part 3: Synthesis & Impurity Profiling (The "Why")

To validate a supplier, you must understand the synthetic origin of the material. **4-Fluoro-N-phenylaniline** is typically synthesized via Buchwald-Hartwig Amination. This dictates the specific impurity profile you must screen for in the Certificate of Analysis (CoA).

Mechanism & Impurity Origins[5]

The reaction couples 4-Fluoroaniline (CAS 371-40-4) with Bromobenzene (or Iodobenzene) using a Palladium catalyst.



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Figure 1: Synthetic pathway showing the relationship between the precursor (CAS 371-40-4) and the target (CAS 330-83-6), highlighting critical impurities.

Critical Quality Attributes (CQAs)

- Appearance (Melting Point Alert): The MP is 38-40°C.
 - Risk:[4] Material often arrives as a "melted blob" or sticky solid if shipped in summer. This is normal but makes weighing difficult.
 - Action: Do not reject based on texture alone. Melt fully to dispense.
- Pd Content: If used for late-stage pharma (GMP), Pd must be <10 ppm. Most commercial "building block" grades have 50-200 ppm Pd.
- Water Content: Secondary amines are hygroscopic. Wet samples will poison organometallic catalysts in your subsequent steps.

Part 4: Quality Control Protocol (Self-Validating System)

Do not trust the vendor CoA blindly for critical steps. Use this protocol to validate the material upon receipt.

Protocol: Purity & Identity Verification

Objective: Confirm identity (CAS 330-83-6) and quantify unreacted precursor (CAS 371-40-4).

Step 1: Visual Inspection

- If the solid is dark brown/black, oxidation has occurred (amine oxidation).
- Acceptance Criteria: Off-white, beige, or light brown fused solid.

Step 2: ¹H-NMR Validation (CDCl₃)

- Target Signal: Look for the single fluorine-coupled aromatic system.
- Impurity Marker (Critical): Check for the broad singlet of the NH₂ protons of 4-fluoroaniline at ~3.5 ppm. The product (secondary amine) NH is typically downfield (~5.6 ppm broad).
- Logic: The precursor (primary amine) is a potent nucleophile and will compete in your reactions. It must be <1 mol%.

Step 3: GC-MS / HPLC

- Column: C18 Reverse Phase (HPLC) or 5% Phenyl Polysiloxane (GC).
- Method: Gradient 5-95% MeCN/Water + 0.1% Formic Acid.
- Differentiation: 4-Fluoroaniline (MW 111) elutes much earlier than **4-Fluoro-N-phenylaniline** (MW 187).
- Acceptance: >98% Area under curve (AUC).

Part 5: Handling & Safety[3]

Physical State Management: Because the melting point is near body temperature (38°C), the compound is notoriously difficult to weigh as a solid.

- Technique: Warm the vendor bottle in a water bath (45°C) until fully liquid. Pipette the required mass by density (~1.17 g/mL) or weight. This prevents static-charged solids from clinging to spatulas.

Safety Profile:

- Skin Irritant: Secondary amines penetrate skin easily.
- Fluorine Hazard: While the C-F bond is stable, combustion produces HF.
- Storage: Keep refrigerated (2-8°C) to prevent oxidation (darkening) over time.

References

- National Institutes of Health (PubChem). Compound Summary: 4-Fluorodiphenylamine. [[Link](#)]

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